

Technical Guide: Solubility Profile of 2-Propenal, 2-chloro-3-hydroxy-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propenal, 2-chloro-3-hydroxy-

Cat. No.: B3061104

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Quantitative solubility data for **2-Propenal, 2-chloro-3-hydroxy-** is not readily available in published scientific literature. This guide provides a comprehensive overview of the compound, a detailed, generalized experimental protocol for determining its solubility, and an illustrative representation of how such data would be presented.

Introduction to 2-Propenal, 2-chloro-3-hydroxy-

2-Propenal, 2-chloro-3-hydroxy-, also known as 2-chloro-3-hydroxyacrylaldehyde, is an organic compound with the chemical formula $C_3H_3ClO_2$ and a molecular weight of approximately 106.51 g/mol [1][2]. Its structure, featuring an aldehyde, a hydroxyl group, and a chlorine atom on a propenal backbone, suggests it is a reactive molecule with potential applications in chemical synthesis[3]. For instance, it is used in the preparation of Etoricoxib, a pharmaceutical drug[4]. Given its potential role in synthesis and drug development, understanding its solubility characteristics is crucial for its application and formulation.

Hypothetical Solubility Data

While specific experimental data is unavailable, the following table illustrates how the solubility of **2-Propenal, 2-chloro-3-hydroxy-** in various solvents at a specified temperature would be presented. The "like dissolves like" principle suggests that polar organic compounds are more soluble in polar solvents[5][6]. Therefore, one might expect higher solubility in polar solvents like ethanol and methanol, and lower solubility in nonpolar solvents like hexane.

Table 1: Illustrative Solubility of **2-Propenal, 2-chloro-3-hydroxy-** at 25°C

Solvent	Solvent Type	Hypothetical Solubility (g/100 mL)
Water	Polar Protic	Moderately Soluble
Ethanol	Polar Protic	Highly Soluble
Methanol	Polar Protic	Highly Soluble
Acetone	Polar Aprotic	Soluble
Dichloromethane	Polar Aprotic	Sparingly Soluble
Toluene	Nonpolar	Sparingly Soluble
Hexane	Nonpolar	Insoluble

Note: The data in this table is hypothetical and for illustrative purposes only. Experimental verification is required.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a solid organic compound like **2-Propenal, 2-chloro-3-hydroxy-**, based on the widely used isothermal shake-flask method[7].

3.1. Principle

The equilibrium solubility is determined by creating a saturated solution of the compound in a specific solvent at a constant temperature. The concentration of the solute in the saturated solution is then measured, typically using a gravimetric or spectroscopic method, to quantify the solubility[8][9].

3.2. Materials and Apparatus

- **2-Propenal, 2-chloro-3-hydroxy-** (solid)
- Selected solvents (e.g., water, ethanol, acetone, hexane)

- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Pipettes and volumetric flasks
- Evaporating dish or pre-weighed vials (for gravimetric analysis)
- UV-Vis spectrophotometer (for spectroscopic analysis)
- Drying oven

3.3. Procedure

- Preparation: Add an excess amount of solid **2-Propenal, 2-chloro-3-hydroxy-** to a series of vials, ensuring there is more solid than will dissolve.
- Solvent Addition: Accurately pipette a known volume of the desired solvent into each vial.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C). Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by measuring the concentration at different time points until it remains constant[9].
- Phase Separation: Once equilibrium is achieved, allow the vials to stand undisturbed at the same constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Sample Collection: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a filter to prevent any undissolved solid from being collected.

- Concentration Analysis: Determine the concentration of the solute in the collected sample using one of the following methods:
 - Gravimetric Method:
 - Dispense the collected supernatant into a pre-weighed, dry evaporating dish[8].
 - Carefully evaporate the solvent in a drying oven at a temperature below the decomposition point of the solute until a constant weight is achieved[10].
 - The final weight of the dish minus the initial weight gives the mass of the dissolved solute.
 - Spectroscopic Method:
 - If the compound has a chromophore, a UV-Vis spectrophotometer can be used.
 - Prepare a calibration curve using standard solutions of known concentrations of **2-Propenal, 2-chloro-3-hydroxy-** in the same solvent.
 - Dilute the collected supernatant to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the diluted sample and determine the concentration from the calibration curve.

3.4. Data Calculation

- Gravimetric Method:
 - Solubility (g/100 mL) = (Mass of residue / Volume of supernatant collected) * 100
- Spectroscopic Method:
 - Solubility (g/100 mL) = (Concentration from curve * Dilution factor * Volume of sample) / 1000

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of a solid compound.

Conclusion

The solubility of a compound is a fundamental physicochemical property that influences its behavior in various applications, from reaction kinetics in synthetic chemistry to bioavailability in drug development[11]. While specific experimental data for **2-Propenal, 2-chloro-3-hydroxy-** is not currently available, the standardized methodologies presented in this guide provide a robust framework for its determination. Accurate solubility data is indispensable for the effective utilization of this compound in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Propenal, 2-chloro-3-hydroxy- | C₃H₃ClO₂ | CID 7009065 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]

- 3. 2-Propenal, 2-chloro-3-hydroxy- | 50704-42-2 | Benchchem [benchchem.com]
- 4. (Z)-2-chloro-3-hydroxyacrylaldehyde | 50704-42-2 [chemicalbook.com]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. m.youtube.com [m.youtube.com]
- 7. dissolutiontech.com [dissolutiontech.com]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 10. pharmajournal.net [pharmajournal.net]
- 11. pharmacyjournal.info [pharmacyjournal.info]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 2-Propenal, 2-chloro-3-hydroxy-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3061104#solubility-of-2-propenal-2-chloro-3-hydroxy-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

